

Physical characteristics of 2-Chloroethyl heptanoate (melting point, boiling point)

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Compound of Interest

Compound Name: 2-Chloroethyl heptanoate

Cat. No.: B15490176

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Technical Guide: Physical Characteristics of 2-Chloroethyl heptanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the physical characteristics of **2-Chloroethyl heptanoate**, focusing on its melting and boiling points. Due to the limited availability of experimental data for this specific compound in publicly accessible databases, this document provides detailed, standard experimental protocols for the determination of these properties, which are applicable to this and similar ester compounds.

Physical Properties of 2-Chloroethyl heptanoate

A thorough search of chemical databases, including PubChem and the NIST WebBook, did not yield experimentally determined values for the melting and boiling points of **2-Chloroethyl heptanoate**. For research and development purposes, it is recommended that these values be determined empirically. The following table is provided as a template for recording such experimental data.

Data Presentation: Physical Properties of **2-Chloroethyl heptanoate**

Physical Property	Experimental Value	Conditions
Melting Point	Data not available	Atmospheric Pressure
Boiling Point	Data not available	Atmospheric Pressure

Experimental Protocols for Determination of Physical Characteristics

The following are detailed methodologies for the experimental determination of the melting and boiling points of organic compounds like **2-Chloroethyl heptanoate**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For pure crystalline solids, this transition occurs over a narrow temperature range. This protocol describes the capillary method, a common and reliable technique.[\[1\]](#)[\[2\]](#)

Methodology:

- **Sample Preparation:** A small, dry sample of the crystalline compound is finely powdered. The powdered sample is then packed into a capillary tube to a height of 2-3 mm.[\[3\]](#) The tube is sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block or an oil bath and a thermometer.[\[1\]](#) Modern apparatuses often use a digital thermometer and a viewing lens.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially when approaching the expected melting point.[\[1\]](#)
- **Observation:** The temperature is recorded at two points: the temperature at which the first drop of liquid appears, and the temperature at which the entire sample has melted. This range is reported as the melting point.
- **Purity Indication:** A sharp melting point (a narrow range of 0.5-1 °C) is indicative of a pure compound, while a broad melting range suggests the presence of impurities.[\[1\]](#)

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology (Micro-Boiling Point Method):

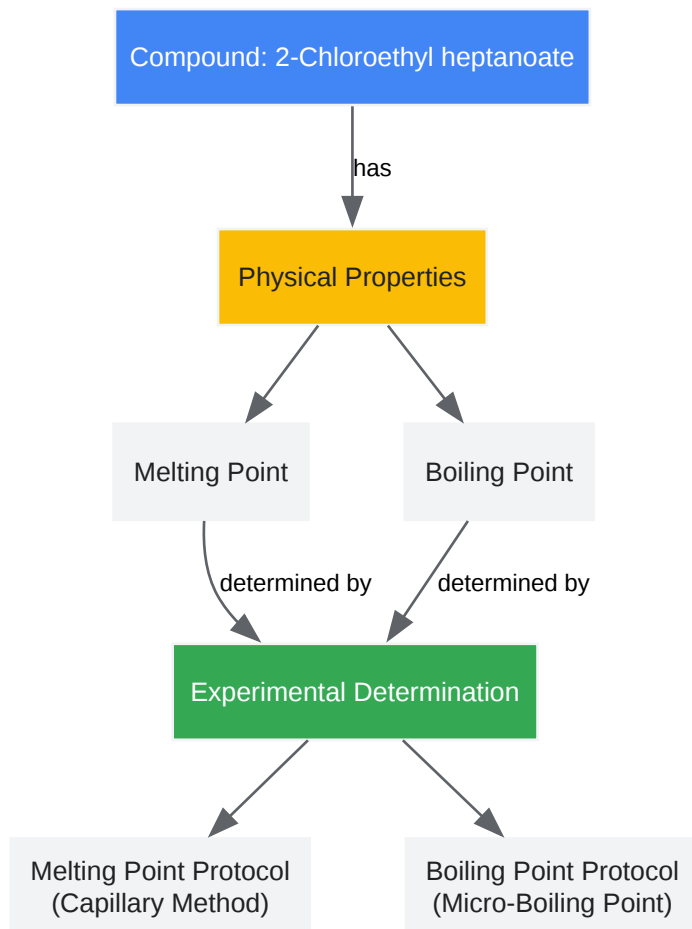
This method is suitable for small quantities of a liquid sample.^{[4][5]}

- **Sample Preparation:** A small volume (a few milliliters) of the liquid is placed in a small test tube or a Hickman still. A boiling chip is added to ensure smooth boiling.
- **Apparatus Setup:** A thermometer is positioned in the apparatus so that the bulb is just above the surface of the liquid. The apparatus is fitted with a condenser to cool the vapors.
- **Heating:** The sample is heated gently. As the liquid boils, the vapor will rise and surround the thermometer bulb.
- **Temperature Reading:** The temperature will rise and then stabilize. The constant temperature observed during the distillation of the liquid is recorded as the boiling point.^[6]
- **Pressure Correction:** The atmospheric pressure at the time of the experiment should be recorded, as boiling point is dependent on pressure.

Logical Workflow for Property Determination

The following diagram illustrates the logical workflow from compound identification to the experimental determination of its physical properties.

Workflow for Physical Property Determination



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Workflow for Physical Property Determination

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